Technical Guide: N-(2,2-difluoroethyl)benzamide[1][2][3]

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Compound of Interest

Compound Name:	*N-(2,2-difluoroethyl)benzamide*
CAS No.:	*1546527-42-7*
Cat. No.:	*B6228220*

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Executive Summary & Chemical Identity

N-(2,2-difluoroethyl)benzamide is a fluorinated amide derivative where the N-alkyl substituent is a 2,2-difluoroethyl group (

).[1] In medicinal chemistry, this moiety serves as a critical bioisostere for ethyl or propyl groups. The introduction of the gem-difluoro motif (

) alters the physicochemical profile by reducing the basicity of proximal amines, increasing metabolic stability against Cytochrome P450 oxidation, and modulating lipophilicity without significant steric expansion.

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Property	Data
IUPAC Name	N-(2,2-difluoroethyl)benzamide
Molecular Formula	
Molecular Weight	185.17 g/mol
Predicted LogP	~1.6 – 1.9 (Modulated by dipole of C-F bonds)
H-Bond Donors	1 (Amide NH)
H-Bond Acceptors	3 (Amide O, 2 F)
Rotatable Bonds	3
Structural Class	Fluorinated Benzamide / Bioisostere

Physicochemical Profile & Reactivity[3][6][7]

Lipophilicity and Bioisosterism

The 2,2-difluoroethyl group is often employed to replace standard alkyl chains. Unlike a trifluoromethyl group (which is highly lipophilic), the difluoromethyl group (

) contains an acidic proton that can act as a weak hydrogen bond donor (HBD), interacting with protein targets in a unique manner.

- Dipole Effect: The high electronegativity of the two fluorine atoms creates a strong dipole, reducing the electron density on the amide nitrogen.
- Acidity: The

  of the amide proton is slightly lowered compared to N-ethylbenzamide due to the inductive electron-withdrawing effect (

) of the

  -fluorines.[1]

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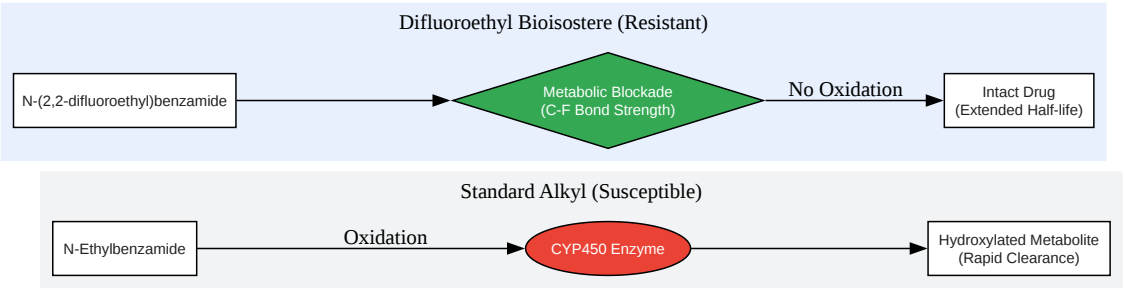
Metabolic Stability

A primary driver for synthesizing this scaffold is metabolic blocking. The

-position of N-alkyl chains is a common site for metabolic hydroxylation.[1] Replacing hydrogens with fluorine atoms (C-F bond energy ~116 kcal/mol vs. C-H ~99 kcal/mol) effectively blocks this degradation pathway.

Figure 1: Metabolic stabilization mechanism via fluorination.



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[8][9][10][11][12]
Synthesis Protocol

The synthesis of **N-(2,2-difluoroethyl)benzamide** is typically achieved via a Schotten-Baumann acylation or standard amide coupling.[1] The following protocol uses benzoyl chloride and 2,2-difluoroethylamine (often supplied as a hydrochloride salt).

Reagents & Materials

- Substrate: Benzoyl Chloride (1.0 equiv)[1][2]
- Reagent: 2,2-Difluoroethylamine Hydrochloride (1.1 equiv)[1]

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- Base: Triethylamine (TEA) or N,N-Diisopropylethylamine (DIPEA) (2.5 equiv)[1]
- Solvent: Dichloromethane (DCM) (Anhydrous)[1][3]
- Workup: 1M HCl, Saturated

  , Brine,

Step-by-Step Methodology

- Preparation: Flame-dry a 100 mL round-bottom flask and purge with nitrogen (

). Add 2,2-difluoroethylamine hydrochloride (1.1 equiv) and anhydrous DCM (0.2 M concentration).
- Activation: Cool the suspension to 0°C in an ice bath. Dropwise add Triethylamine (2.5 equiv). The mixture will become clear as the free amine is liberated. Stir for 15 minutes.
- Acylation: Slowly add Benzoyl Chloride (1.0 equiv) dropwise via syringe to control the exotherm.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. Monitor progress via TLC (Eluent: 30% EtOAc/Hexanes).
- Quench & Workup:
  - Dilute with DCM.
  - Wash with 1M HCl (removes unreacted amine).
  - Wash with Sat.

    (removes benzoic acid byproduct).
  - Wash with Brine.
- Isolation: Dry the organic layer over anhydrous

  , filter, and concentrate under reduced pressure.

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- Purification: If necessary, purify via flash column chromatography (Silica gel, 0-30% EtOAc/Hexane gradient).

Synthesis Workflow Diagram

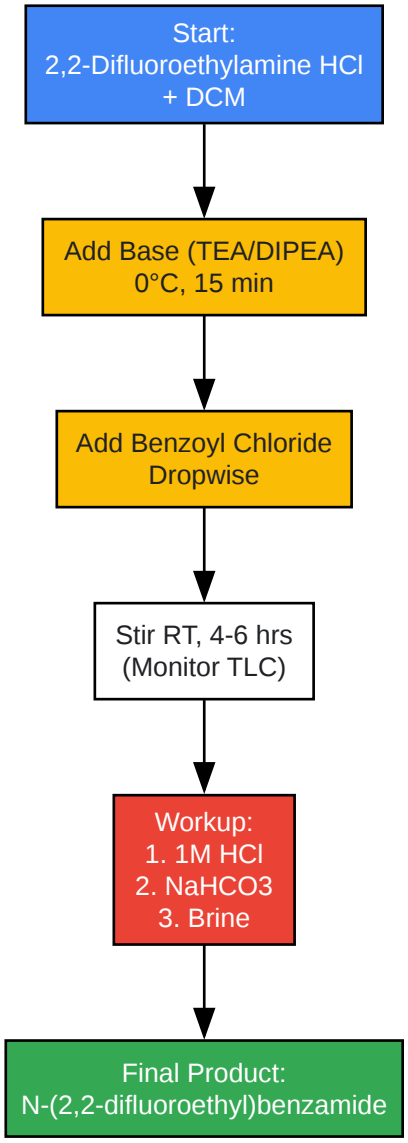

Figure 2: Synthesis workflow for N-(2,2-difluoroethyl)benzamide.

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Spectroscopic Characterization

Researchers must validate the structure using NMR, focusing on the characteristic splitting patterns of the difluoroethyl group.

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Predicted NMR Data (400 MHz,)

- 7.80 – 7.75 (m, 2H): Aromatic protons (ortho).
- 7.55 – 7.40 (m, 3H): Aromatic protons (meta/para).
- 6.50 (br s, 1H): Amide

  .[1]
- 6.05 (tt,

  ): The terminal

  proton. The "triplet of triplets" arises from coupling to two fluorine atoms (

) and two neighboring methylene protons (

).
- 3.85 (td,

  ): The methylene

  group. It appears as a multiplet (td) due to coupling with the adjacent

  and the

  .

Predicted NMR Data[3]

- -120 to -125 ppm (dt): Characteristic region for the terminal difluoromethyl group.[1]

References

- BenchChem. (2025).[3][4] A Technical Guide to the Core Chemical Reactions of Benzoyl Chloride. Retrieved from
- National Center for Biotechnology Information. (2025). 2,4-Difluorobenzamide Compound Summary. PubChem. Retrieved from [1]

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- Organic Syntheses. (2022).[2] Synthesis of Carboxylic Acids from Benzamide Precursors. Org. Synth. 2022, 99, 305-325.[2] Retrieved from [1]
- ChemicalBook. (2024). Benzamide Synthesis and Properties. Retrieved from [1]
- MDPI. (2023). N-(2,3-Difluorophenyl)-2-fluorobenzamide: Structure and Properties. Molbank 2023. Retrieved from [1]

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Sources

- 1. 2988129-90-2|N-(2,2-Difluoroethyl)-3-hydroxy-5-(trifluoromethyl)benzamide|BLD Pharm [bldpharm.com]
- 2. orgsyn.org [orgsyn.org]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
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